

# Application Notes and Protocols for IR-780 Iodide Stock Solutions

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## Compound of Interest

Compound Name: IR-780 iodide

Cat. No.: B1672170

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## Introduction

**IR-780 iodide** is a lipophilic, near-infrared (NIR) fluorescent dye with significant applications in biomedical research. Its ability to selectively accumulate in tumor cells and mitochondria makes it a valuable tool for in vivo imaging, photothermal therapy (PTT), and photodynamic therapy (PDT).[1] Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **IR-780 iodide** stock solutions.

## Physicochemical Properties and Solubility

**IR-780 iodide** is a crystalline solid with a molecular weight of 667.11 g/mol.[2] It exhibits maximum excitation and emission wavelengths in the near-infrared spectrum, typically around 780 nm and 799-823 nm, respectively, allowing for deep tissue penetration with minimal autofluorescence.[2][3] The dye is poorly soluble in aqueous media but can be dissolved in various organic solvents.[1]

Table 1: Solubility of **IR-780 iodide** in Common Solvents

Solvent	Solubility	Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	6.88 mg/mL[4]	10.31 mM[4]	Sonication is recommended for complete dissolution. [4] Hygroscopic DMSO can impact solubility; use newly opened solvent.[2]
Methanol	6.25 mg/mL[4]	9.37 mM[4]	Sonication is recommended.[4]
Chloroform	~10 mg/mL[5]	~14.99 mM	Purge with an inert gas.[5]
Ethanol	Slightly soluble[5]	-	
Dimethylformamide (DMF)	Slightly soluble[5]	-	

## Experimental Protocols

### Protocol 1: Preparation of a 1 mM IR-780 Iodide Stock Solution in DMSO

This protocol describes the preparation of a 1 mM stock solution, a common starting concentration for many applications.[6]

Materials:

- IR-780 iodide powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sonicator (optional, but recommended)[4]

- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes

#### Procedure:

- Pre-warm the required volume of DMSO to room temperature if stored refrigerated.
- Weigh the desired amount of **IR-780 iodide** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 1 mM stock solution, weigh out 0.667 mg of **IR-780 iodide**.
- Add the appropriate volume of DMSO to the **IR-780 iodide** powder. For a 1 mM solution, this would be 1 mL for every 0.667 mg of powder.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Sonicate the solution for 5-10 minutes if any particulate matter remains to ensure complete dissolution.<sup>[4]</sup>
- Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes (e.g., amber microcentrifuge tubes) to avoid repeated freeze-thaw cycles.
- Store the aliquots under the recommended conditions (see Table 2).

## Protocol 2: Preparation of Working Solutions for Cell Staining

This protocol details the dilution of the stock solution to a working concentration for cell-based assays. A typical working concentration for cell staining is between 10-20  $\mu\text{M}$ .<sup>[4]</sup>

#### Materials:

- 1 mM **IR-780 iodide** stock solution in DMSO
- Serum-free cell culture medium or Phosphate-Buffered Saline (PBS)
- Sterile microcentrifuge tubes

- Calibrated micropipettes

#### Procedure:

- Thaw a single aliquot of the 1 mM **IR-780 iodide** stock solution at room temperature, protected from light.
- Calculate the volume of stock solution needed to achieve the desired final concentration in your experimental volume. For example, to prepare 1 mL of a 20  $\mu$ M working solution, add 20  $\mu$ L of the 1 mM stock solution to 980  $\mu$ L of serum-free medium or PBS.
- Add the calculated volume of the stock solution to the appropriate volume of serum-free medium or PBS.
- Vortex the working solution gently to ensure homogeneity.
- Use the working solution immediately. It is recommended to filter the final working solution through a 0.2- $\mu$ m filter before adding it to cells.[6]

## Storage and Stability

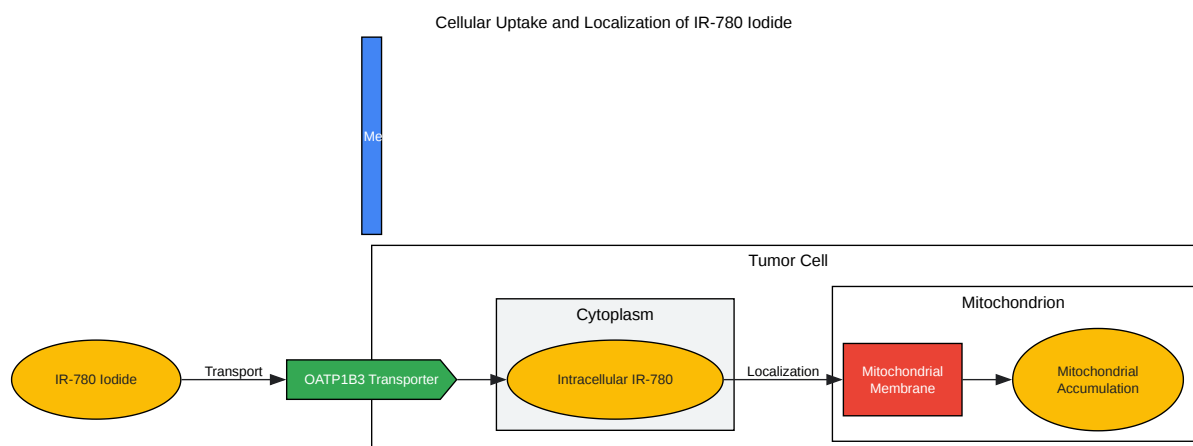
Proper storage of **IR-780 iodide**, both in its solid form and in solution, is crucial to maintain its fluorescence and biological activity.

Table 2: Storage Conditions and Stability of **IR-780 Iodide**

Form	Storage Temperature	Duration	Notes
Powder	-20°C[3][4][5][7]	≥ 4 years[3][5]	Keep away from direct sunlight and moisture. [2][4]
In Solvent (e.g., DMSO)	-80°C[2][4]	Up to 1 year[4] or 6 months[2]	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.[2]
In Solvent (e.g., DMSO)	-20°C[2]	Up to 1 month[2]	Protect from light.[2]
In Solvent (e.g., DMSO)	4°C[6] or 0-4°C[8]	Short term (days to weeks)[8]	Store in the dark.[6]

## Cellular Uptake and Localization of IR-780 Iodide

The preferential accumulation of **IR-780 iodide** in tumor cells is a key feature for its use in cancer research. This process is not a classical signaling pathway but rather a targeted transport and localization mechanism. The uptake is an energy-dependent process influenced by glycolysis and the plasma membrane potential.[6] The primary transporter responsible for the entry of **IR-780 iodide** into tumor cells is the Organic Anion Transporting Polypeptide 1B3 (OATP1B3), which is often overexpressed in cancer cells.[2][6] Following cellular uptake, **IR-780 iodide** localizes to the mitochondria.[6][9]



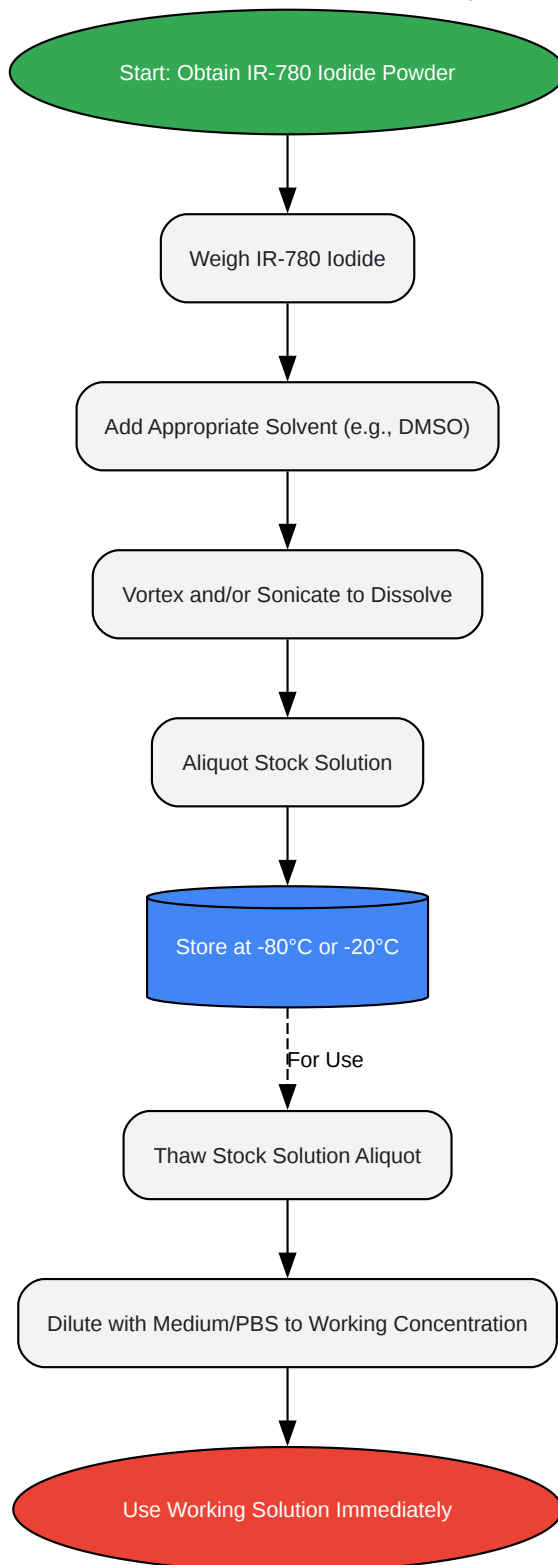
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Caption: Cellular uptake and mitochondrial accumulation of **IR-780 iodide**.

## Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the general workflow for preparing **IR-780 iodide** stock and working solutions.

## Workflow for IR-780 Iodide Solution Preparation

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Caption: Workflow for preparing **IR-780 iodide** solutions.

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